

Application Notes: Deprotection of Alcohols Using Ceric Ammonium Nitrate (CAN)

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Compound of Interest

Compound Name: Ammonium cerium (IV) nitrate

Cat. No.: B8810996

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Introduction

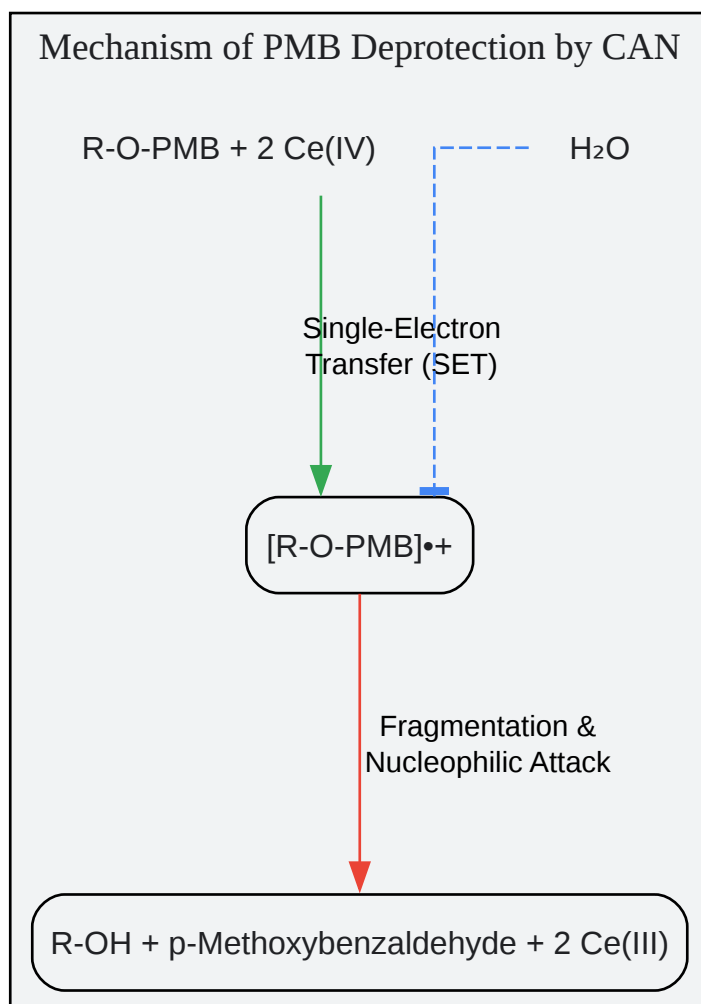
Ceric Ammonium Nitrate, $(\text{NH}_4)_2\text{Ce}(\text{NO}_3)_6$, commonly abbreviated as CAN, is a powerful one-electron oxidizing agent widely employed in organic synthesis.[1] In the context of alcohol protection/deprotection strategies, CAN is a highly effective and chemoselective reagent for the cleavage of electron-rich benzyl-type ethers. Its primary application is the deprotection of p-methoxybenzyl (PMB) and 3,4-dimethoxybenzyl (DMB) ethers.[2]

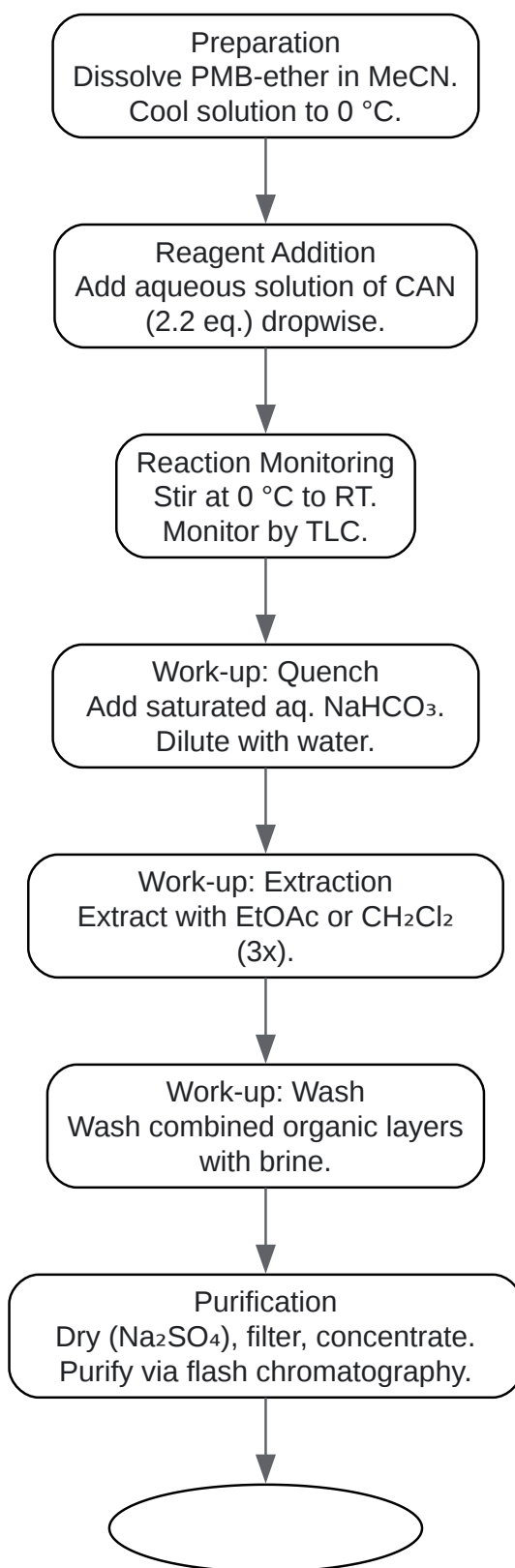
The reaction proceeds under mild conditions, often at room temperature or 0 °C, and is tolerant of a wide variety of functional groups that are sensitive to other deprotection methods.[3] This selectivity makes CAN an invaluable tool in complex multi-step syntheses where orthogonal deprotection strategies are required. Simple benzyl ethers, silyl ethers, acetals, and esters are typically stable to the conditions used for CAN-mediated PMB ether cleavage, allowing for the targeted demasking of a specific hydroxyl group.[4]

Mechanism of Action

The deprotection of a p-methoxybenzyl (PMB) ether with CAN proceeds via a single-electron transfer (SET) mechanism. The electron-donating methoxy group on the benzyl ring makes it sufficiently electron-rich to be oxidized by the Ce(IV) center.

- **Single-Electron Transfer:** The reaction is initiated by the transfer of an electron from the electron-rich aromatic ring of the PMB ether to the Ce(IV) center, reducing it to Ce(III) and generating a radical cation.
- **Fragmentation:** The resulting radical cation is unstable and readily fragments. In the presence of water, a nucleophilic attack occurs at the benzylic carbon.
- **Product Formation:** This leads to the formation of the free alcohol, p-methoxybenzaldehyde, and the reduced Ce(III) species. The reaction is typically stoichiometric, requiring two equivalents of CAN per equivalent of the PMB ether.





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- 4. Facile Oxidative Cleavage of 4-O-Benzyl Ethers with Dichlorodicyanoquinone in Rhamno and Mannopyranosides - PMC [pmc.ncbi.nlm.nih.gov]
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